

Synthesis and Characterization of Copper Usnate: A Technical Guide

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Compound of Interest

Compound Name: *Copper usnate*

Cat. No.: *B10815546*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, characterization, and potential biological activities of **Copper Usnate**. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of medicinal chemistry, drug development, and materials science.

Introduction

Usnic acid, a naturally occurring dibenzofuran derivative found in several lichen species, has garnered significant attention for its diverse biological activities, including antimicrobial, antiviral, and cytotoxic properties. The complexation of usnic acid with metal ions, such as copper (II), can modulate its physicochemical properties and biological efficacy. **Copper usnate**, the resulting coordination complex, is a subject of growing interest for its potential therapeutic applications. This guide details the experimental protocols for the synthesis and characterization of **copper usnate**, presents quantitative data in a structured format, and explores its known biological interactions.

Synthesis of Copper (II) Usnate

The synthesis of copper (II) usnate typically involves the reaction of usnic acid with a suitable copper (II) salt, such as copper (II) acetate or copper (II) sulfate, in an appropriate solvent system. The following protocol is a representative method for its preparation.

Experimental Protocol: Synthesis of Copper (II) Usnate

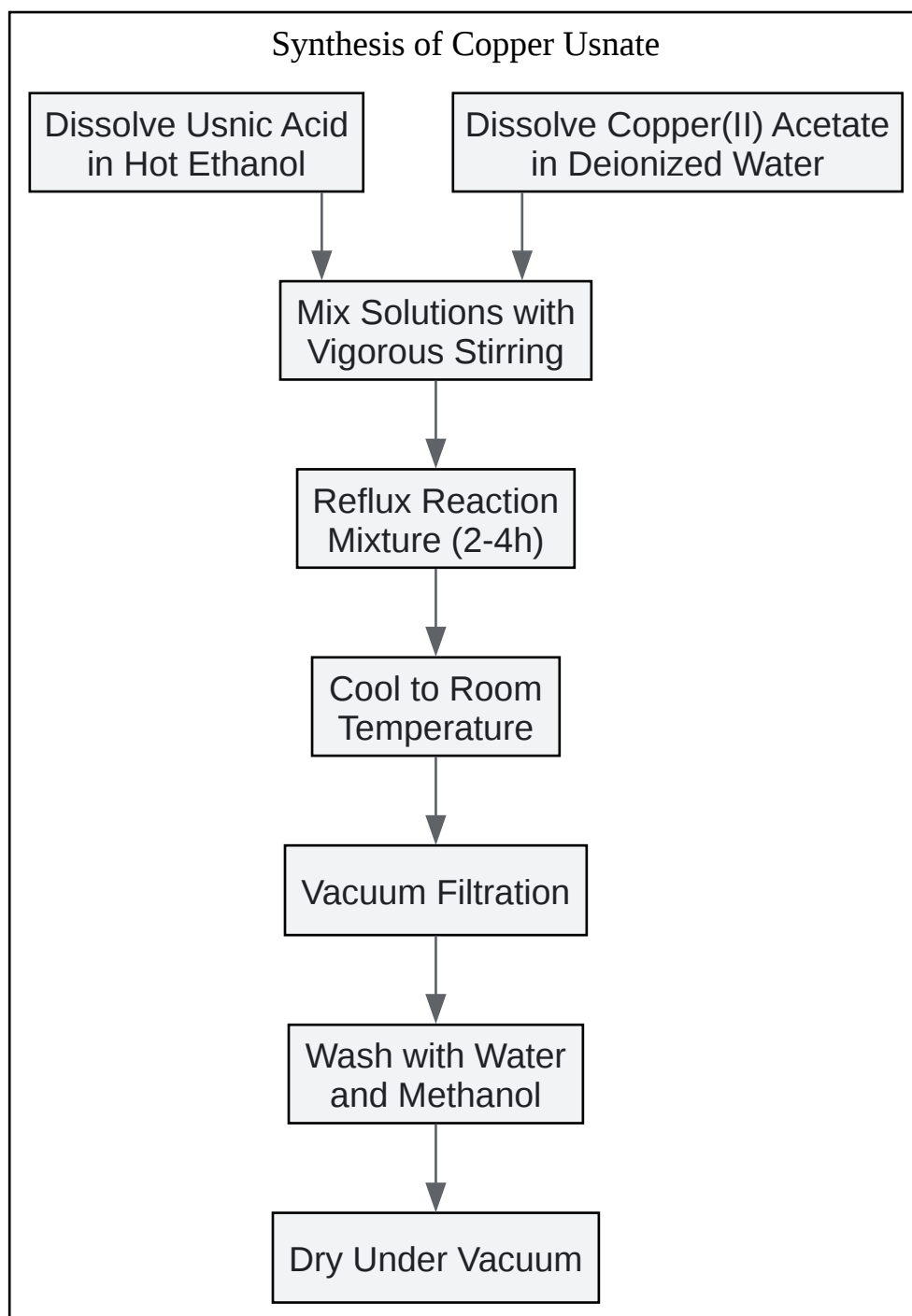
Materials:

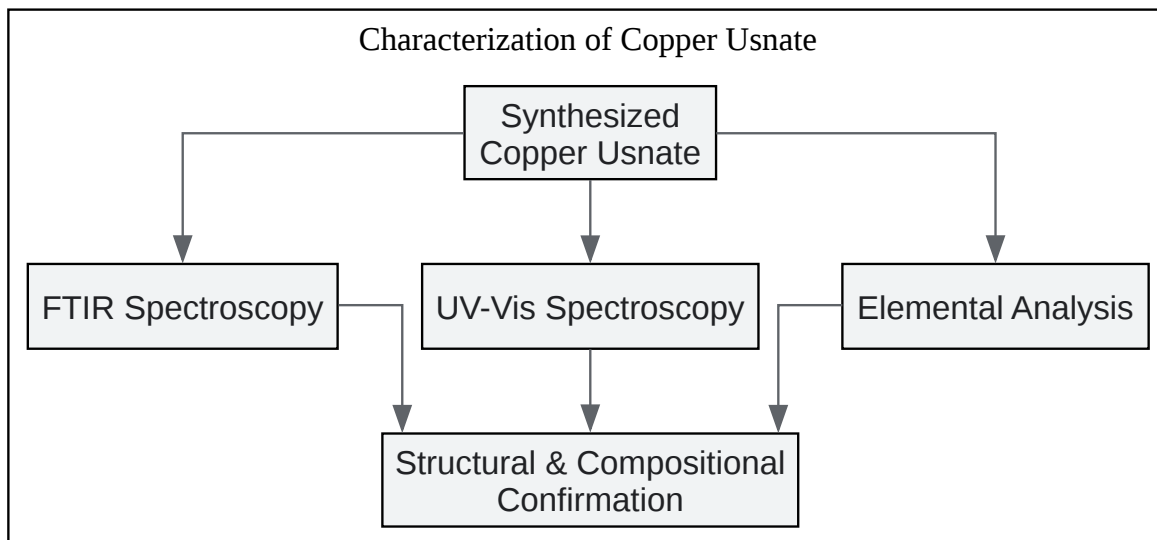
- Usnic Acid
- Copper (II) Acetate Monohydrate (or Copper (II) Sulfate Pentahydrate)
- Ethanol
- Deionized Water
- Methanol

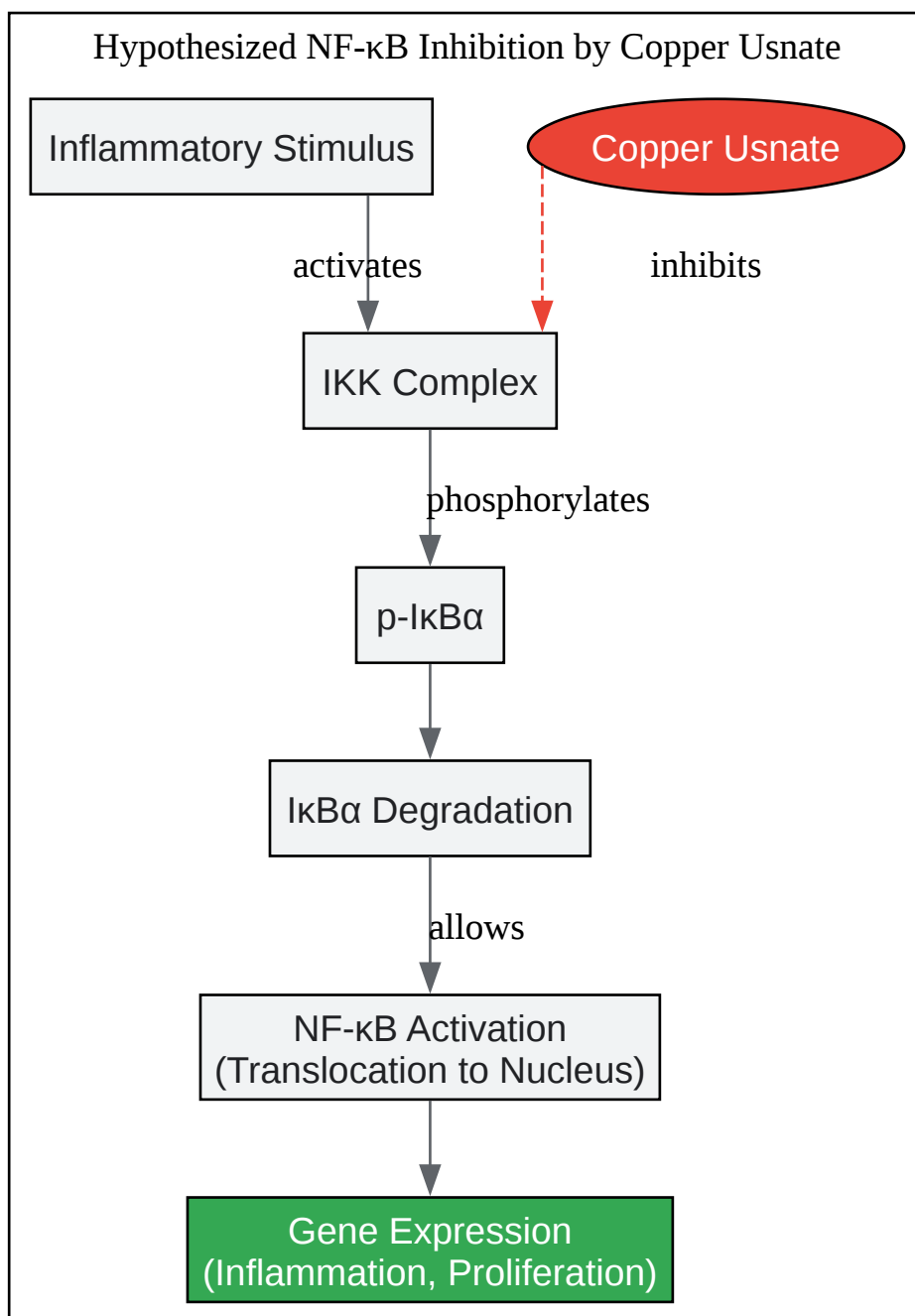
Procedure:

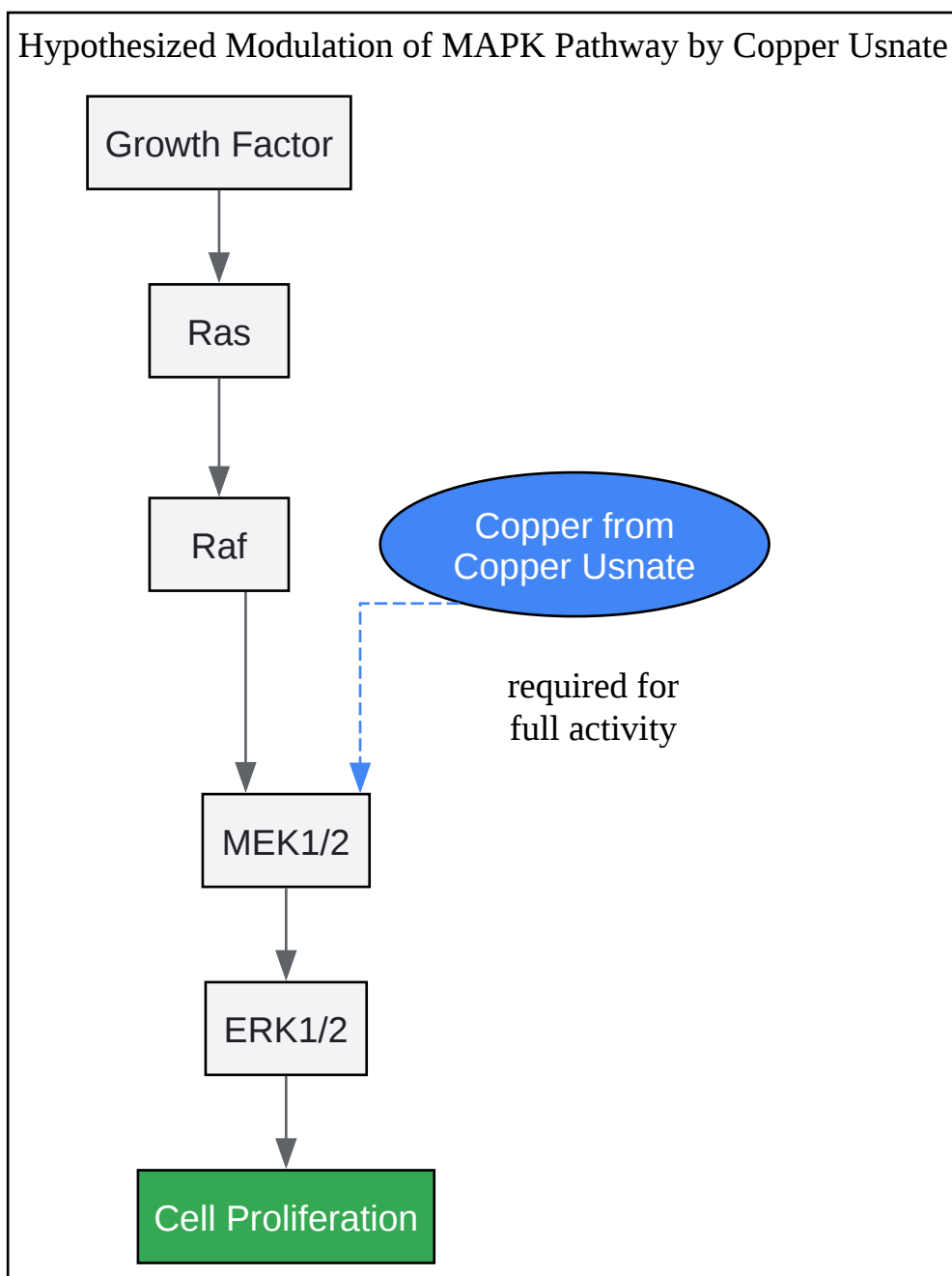
- **Dissolution of Usnic Acid:** Dissolve a specific molar equivalent of usnic acid in a minimal amount of hot ethanol with continuous stirring.
- **Preparation of Copper (II) Solution:** In a separate vessel, dissolve an equimolar amount of copper (II) acetate monohydrate in deionized water.
- **Reaction:** Slowly add the aqueous solution of copper (II) acetate to the ethanolic solution of usnic acid with vigorous stirring. A color change and the formation of a precipitate should be observed, indicating the formation of the **copper usnate** complex.
- **Reflux:** The reaction mixture is then refluxed for a period of 2-4 hours to ensure the completion of the reaction.
- **Isolation:** After cooling to room temperature, the precipitated **copper usnate** is collected by vacuum filtration.
- **Washing:** The collected solid is washed sequentially with deionized water and cold methanol to remove any unreacted starting materials and impurities.
- **Drying:** The purified **copper usnate** is dried under vacuum at a controlled temperature.

Experimental Workflow for Synthesis of **Copper Usnate**









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